

An In-depth Technical Guide to 2-Benzimidazolylurea: Structure, Properties, and Therapeutic Potential

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Compound of Interest

Compound Name: 2-Benzimidazolylurea

CAS No.: 24370-25-0

Cat. No.: B1214822

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For Researchers, Scientists, and Drug Development Professionals

Foreword

The benzimidazole scaffold represents a cornerstone in medicinal chemistry, forming the structural basis of numerous therapeutic agents with a wide array of biological activities.^{[1][2][3]} Among its myriad derivatives, **2-Benzimidazolylurea** emerges as a molecule of significant interest, combining the robust heterocyclic benzimidazole core with a reactive urea moiety. This guide provides a comprehensive technical overview of **2-Benzimidazolylurea**, delving into its chemical structure, physicochemical properties, synthesis, and burgeoning potential in drug discovery. As a Senior Application Scientist, the following sections are curated to offer not just data, but actionable insights and a foundational understanding for researchers aiming to harness the therapeutic promise of this compound and its analogs.

Molecular Structure and Chemical Identity

2-Benzimidazolylurea is a heterocyclic compound featuring a benzene ring fused to an imidazole ring, with a urea group attached at the 2-position of the imidazole.

Core Chemical Identifiers

The fundamental identity of **2-Benzimidazolylurea** is defined by the following identifiers:

Identifier	Value	Source
Molecular Formula	C ₈ H ₈ N ₄ O	[4][5]
Molecular Weight	176.1753 g/mol	[4][5]
CAS Registry Number	24370-25-0	[4][5]
IUPAC Name	(1H-Benzimidazol-2-yl)urea	
Synonyms	2-Ureidobenzimidazole, Benzimidazol-2-ylurea	[4][5]

Structural Elucidation: A Three-Dimensional Perspective

The spatial arrangement of atoms in **2-Benzimidazolylurea** is critical to its chemical reactivity and biological interactions. While a specific crystal structure for the parent **2-Benzimidazolylurea** is not readily available in the searched literature, analysis of closely related benzimidazole derivatives provides significant insight into its likely solid-state conformation. For instance, the crystal structure of 2-benzoyl-1H-benzimidazole reveals a dihedral angle between the benzoyl and benzimidazole rings, suggesting that substituents at the 2-position can influence planarity.[6] Similarly, studies on other benzimidazole derivatives highlight the prevalence of intermolecular hydrogen bonding, which would be a prominent feature of **2-Benzimidazolylurea** due to the presence of N-H and C=O groups.[7][8]

Below is a diagram illustrating the fundamental structure and connectivity of **2-Benzimidazolylurea**.

Caption: 2D representation of **2-Benzimidazolylurea**.

Physicochemical Properties

Understanding the physicochemical properties of **2-Benzimidazolylurea** is paramount for its application in drug development, influencing everything from formulation to pharmacokinetics. While comprehensive experimental data for the parent compound is sparse, estimations and data from similar structures can provide valuable insights.

Property	Value/Information	Source/Note
Melting Point	Data not available in searched results.	Expected to be a high-melting solid due to hydrogen bonding and aromatic stacking.
Solubility	Log10 of Water Solubility: -1.14 (for 2-benzimidazolone)	[9] The urea group may slightly increase aqueous solubility compared to the parent benzimidazole.
pKa	Data not available.	The imidazole ring has both acidic and basic N-H protons. The urea moiety will also contribute to its acid-base properties.
LogP (Octanol/Water Partition Coefficient)	-0.108 (for 2-benzimidazolone)	[9] Suggests a relatively hydrophilic character, which is favorable for solubility but may impact membrane permeability.

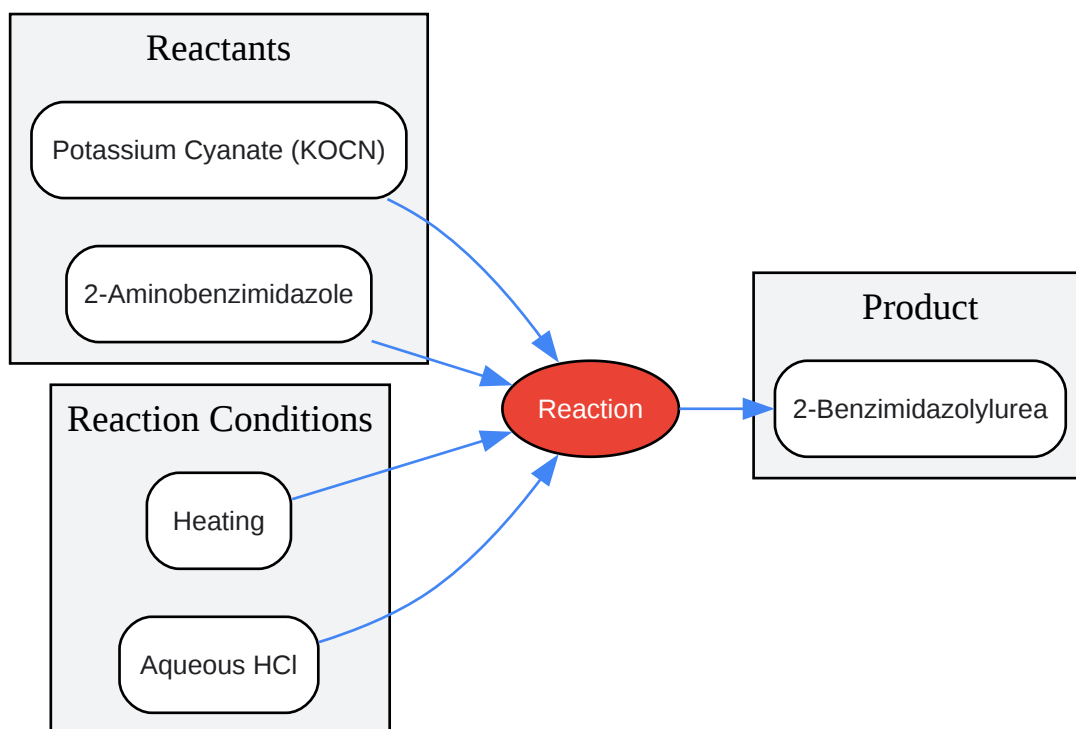
Synthesis of 2-Benzimidazolylurea

The synthesis of **2-Benzimidazolylurea** and its derivatives is typically achieved through well-established heterocyclic chemistry routes.[10][11][12] A common and direct approach involves the reaction of 2-aminobenzimidazole with a source of the urea carbonyl group.

General Synthetic Pathway

A prevalent method for synthesizing 2-substituted benzimidazoles involves the condensation of o-phenylenediamine with various carboxylic acids or their derivatives.[12][13] For 2-

Benzimidazolylurea, a more direct route starts with 2-aminobenzimidazole.



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Caption: General workflow for the synthesis of **2-Benzimidazolylurea**.

Detailed Experimental Protocol

The following is a representative protocol for the synthesis of **2-Benzimidazolylurea**, adapted from general procedures for similar reactions.

Materials:

- 2-Aminobenzimidazole
- Potassium cyanate
- Concentrated Hydrochloric Acid
- Deionized Water

- Ethanol

Procedure:

- Dissolve 2-aminobenzimidazole in a minimal amount of dilute aqueous hydrochloric acid with gentle warming.
- In a separate vessel, prepare a solution of potassium cyanate in water.
- Slowly add the potassium cyanate solution to the 2-aminobenzimidazole solution with continuous stirring.
- Heat the reaction mixture at a controlled temperature (e.g., 80-90 °C) for a specified period (e.g., 2-3 hours), monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and then in an ice bath to facilitate precipitation.
- Collect the crude product by filtration, wash with cold water, and then a small amount of cold ethanol.
- Recrystallize the crude product from a suitable solvent (e.g., ethanol/water mixture) to obtain pure **2-Benzimidazolylurea**.
- Dry the purified product under vacuum.

Self-Validation:

- TLC Analysis: Monitor the disappearance of starting materials and the appearance of the product spot.
- Melting Point Determination: A sharp melting point indicates high purity.
- Spectroscopic Characterization: Confirm the structure using ^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry.

Spectroscopic and Analytical Characterization

Thorough characterization is essential to confirm the identity and purity of synthesized **2-Benzimidazolylurea**.

Infrared (IR) Spectroscopy

The IR spectrum of **2-Benzimidazolylurea** is expected to show characteristic absorption bands for its functional groups.^{[14][15]}

Functional Group	Expected Wavenumber (cm ⁻¹)
N-H Stretch (Imidazole & Urea)	3400 - 3200 (broad)
C-H Stretch (Aromatic)	3100 - 3000
C=O Stretch (Urea)	~1650
C=N and C=C Stretch (Benzimidazole)	1600 - 1450

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the chemical environment of the hydrogen (¹H) and carbon (¹³C) atoms in the molecule.^[16]

- ¹H NMR:
 - Aromatic Protons: Signals in the range of δ 7.0-8.0 ppm.
 - Imidazole N-H: A broad singlet at a downfield chemical shift ($\delta > 10$ ppm).
 - Urea N-H₂: A broad singlet, the chemical shift of which can be solvent-dependent.
 - Urea N-H: Another broad singlet, potentially at a different chemical shift from the NH₂ protons.
- ¹³C NMR:
 - Aromatic Carbons: Signals in the range of δ 110-150 ppm.
 - Imidazole C2: A signal around δ 150-160 ppm.

- Urea Carbonyl: A signal in the downfield region, typically $\delta > 160$ ppm.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the compound.^[4]

- Electron Ionization (EI-MS): The molecular ion peak (M^+) would be observed at $m/z = 176.1753$.^[4] Fragmentation may involve loss of the urea moiety or cleavage of the imidazole ring.

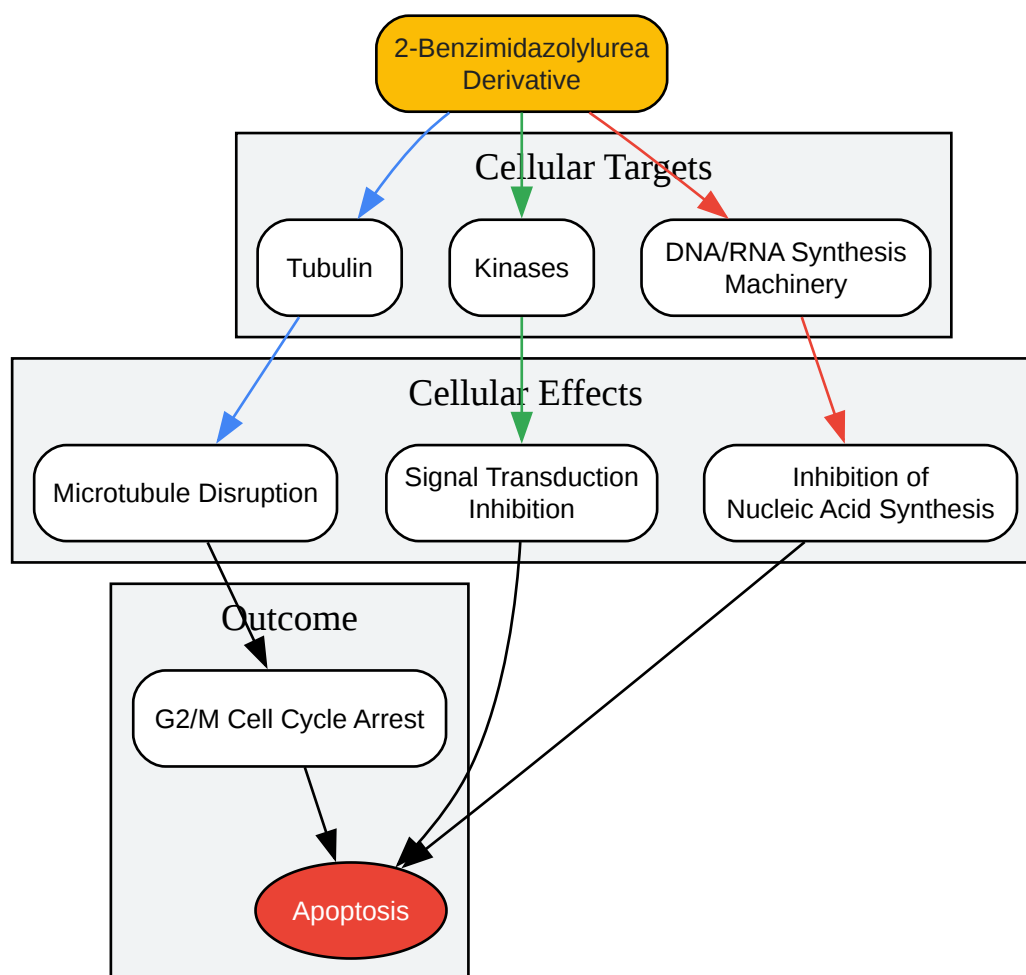
Applications in Drug Development

The benzimidazole-urea scaffold is a "privileged structure" in medicinal chemistry, with derivatives showing a wide range of biological activities.^{[3][17][18][19]}

Anticancer Activity

Numerous derivatives of benzimidazole-urea have been investigated as potential anticancer agents.^{[10][17]} The mechanism of action for some of these compounds involves the inhibition of key cellular processes.

- Tubulin Inhibition: Some benzimidazole-urea derivatives have been identified as potent inhibitors of tubulin polymerization, leading to cell cycle arrest at the G2/M phase and subsequent apoptosis.^[17]
- Kinase Inhibition: The benzimidazole scaffold is present in several kinase inhibitors, and urea derivatives can form crucial hydrogen bonds within the ATP-binding pocket of various kinases.
- Nucleic Acid Synthesis Inhibition: Related benzimidazole derivatives have been shown to inhibit both RNA and DNA synthesis, suggesting that **2-Benzimidazolylurea** could have similar effects.^[20]



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Caption: Potential mechanisms of anticancer action for **2-Benzimidazolylurea** derivatives.

Antimicrobial and Antiviral Activities

The benzimidazole core is also a key component of many antimicrobial and antiviral drugs.[1] [2] Derivatives of **2-Benzimidazolylurea** have been synthesized and evaluated for their activity against various pathogens.[21] The mechanism of action can vary, but may involve inhibition of essential microbial enzymes or disruption of pathogen-specific cellular processes.

Future Directions and Conclusion

2-Benzimidazolylurea is a versatile molecule with a rich chemical landscape and significant therapeutic potential. While the parent compound serves as a foundational structure, future

research will likely focus on the synthesis and evaluation of a diverse library of its derivatives. Key areas for future investigation include:

- **Structure-Activity Relationship (SAR) Studies:** Systematic modification of the benzimidazole ring and the urea moiety to optimize potency and selectivity for specific biological targets.
- **Mechanism of Action Elucidation:** In-depth studies to pinpoint the precise molecular targets and pathways affected by active compounds.
- **Pharmacokinetic Profiling:** Evaluation of the absorption, distribution, metabolism, and excretion (ADME) properties of lead compounds to assess their drug-likeness.

In conclusion, **2-Benzimidazolylurea** represents a promising starting point for the development of novel therapeutic agents. Its straightforward synthesis, combined with the proven biological activity of the benzimidazole-urea scaffold, makes it an attractive target for further research and development in the pharmaceutical sciences.

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